

Personal protective equipment for handling Indoline-7-carbaldehyde

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Compound of Interest

Compound Name: *Indoline-7-carbaldehyde*

Cat. No.: *B128968*

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Essential Safety and Handling Guide for Indoline-7-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Indoline-7-carbaldehyde** (CAS No. 143262-21-9). Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of your research.

Immediate Safety and Hazard Information

Indoline-7-carbaldehyde is a compound that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, skin contact, and eye contact.

Hazard Identification and Classification:

Hazard Class	GHS Classification
Acute Toxicity, Oral	Not Classified
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to minimize exposure to **Indoline-7-carbaldehyde**. The following recommendations are based on the known hazards of the compound and general best practices for handling solid, air-sensitive chemicals.

PPE Category	Recommendation	Specifications
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield is recommended when handling larger quantities.	Must comply with ANSI Z87.1 standards.
Skin Protection	Nitrile or neoprene gloves. A flame-retardant lab coat should be worn.	Gloves should have a minimum thickness of 4 mil. Double gloving is recommended for extended handling. [1] [2]
Respiratory Protection	A NIOSH-approved N95 dust mask is the minimum requirement for handling small quantities in a well-ventilated area. For larger quantities or in situations where dust generation is likely, a half-mask respirator with organic vapor cartridges and P100 particulate filters is recommended.	All respirator use must be in accordance with a comprehensive respiratory protection program that includes fit testing.

Operational Plans: Handling and Storage

Indoline-7-carbaldehyde is listed as being air-sensitive and should be stored under an inert atmosphere.[\[3\]](#) Proper handling techniques are essential to prevent degradation of the compound and to ensure the safety of laboratory personnel.

Storage:

- Atmosphere: Store under a dry, inert atmosphere such as argon or nitrogen.
- Temperature: Keep in a cool, dry place.
- Container: Store in a tightly sealed, light-resistant container.

Handling - Weighing and Transferring the Solid:

The following workflow is recommended for handling solid **Indoline-7-carbaldehyde**.



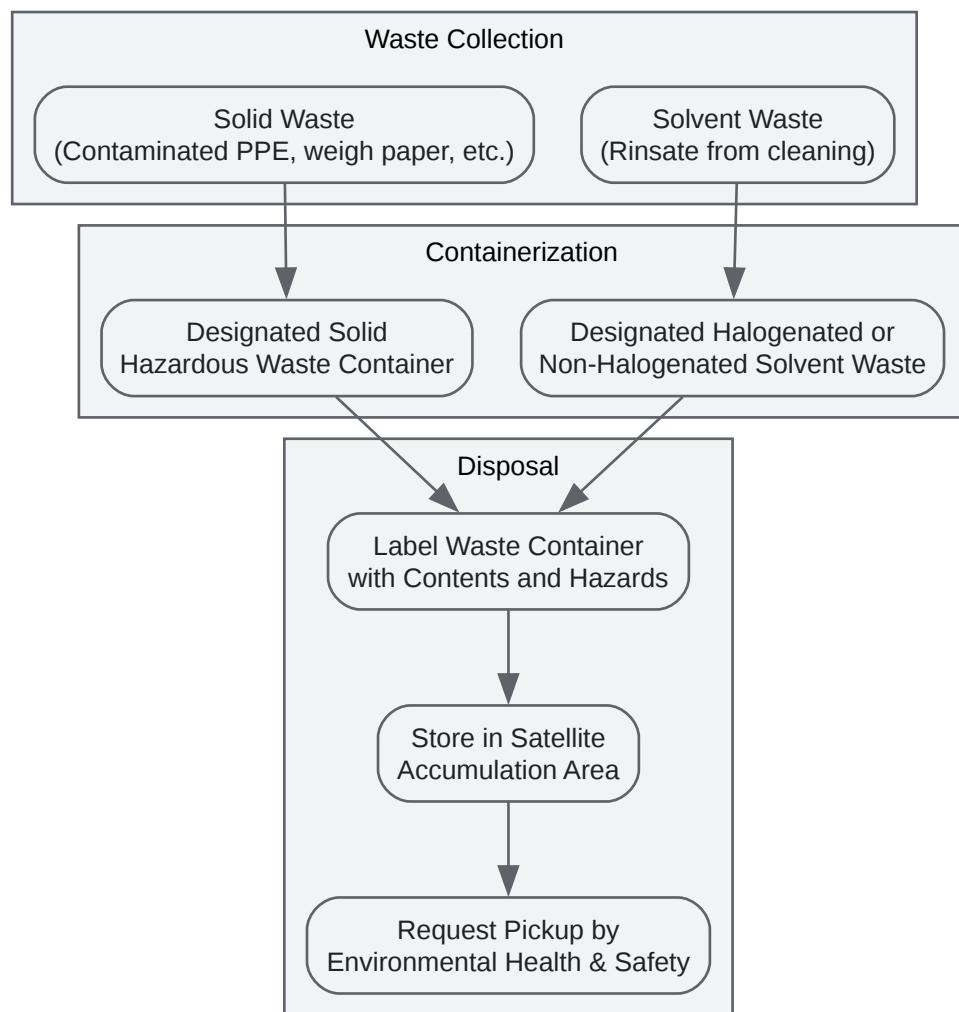
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Caption: Workflow for Handling Solid **Indoline-7-carbaldehyde**.

Disposal Plan

All waste materials contaminated with **Indoline-7-carbaldehyde** must be treated as hazardous waste. Follow your institution's and local regulations for chemical waste disposal.

Waste Segregation and Disposal Workflow:



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Caption: Chemical Waste Disposal Workflow.

Key Disposal Steps:

- Segregation: Do not mix solid waste contaminated with **Indoline-7-carbaldehyde** with other waste streams. Liquid waste, such as solvent used for cleaning glassware, should be collected in a separate, appropriate hazardous waste container.
- Containerization: Use a designated, properly labeled, and sealable container for solid waste. Ensure the container is compatible with the chemical.

- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**Indoline-7-carbaldehyde**," and any associated hazards.
- Storage: Store the waste container in a designated satellite accumulation area within the laboratory.
- Pickup: Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) department. Do not dispose of this chemical in regular trash or down the drain.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols: Spill and Exposure Management

Spill Response:

- Evacuate: Immediately evacuate the affected area and alert nearby personnel.
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep the sash at the appropriate working height.
- PPE: Don the appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.
- Containment: For a small spill, cover with a dry absorbent material such as vermiculite or sand. Avoid raising dust.
- Collection: Carefully sweep the absorbent material and spilled solid into a designated hazardous waste container.
- Decontamination: Clean the spill area with a suitable solvent (e.g., isopropanol or ethanol) and collect the cleaning materials as hazardous waste.
- Report: Report the spill to your laboratory supervisor and EHS department.

First Aid and Exposure Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

By following these detailed procedures, researchers can handle **Indoline-7-carbaldehyde** safely and effectively, minimizing risks to themselves and the environment. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet (SDS) before working with any chemical.

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